

Essential Safety and Operational Protocols for Handling Guanosine-5'-triphosphate Disodium Salt

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Compound of Interest

Compound Name: *Guanosine-5'-triphosphate disodium salt*

Cat. No.: *B15603311*

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This guide provides crucial safety and logistical information for the handling of **Guanosine-5'-triphosphate disodium salt** (GTP disodium salt) in a laboratory setting. Adherence to these protocols is vital for ensuring the safety of researchers, scientists, and drug development professionals, as well as maintaining the integrity of experimental procedures.

Immediate Safety and Hazard Information

Guanosine-5'-triphosphate disodium salt is generally not classified as a hazardous substance.^{[1][2]} However, it may cause mild irritation to the skin, eyes, and respiratory tract.^[3]^[4] Therefore, it is essential to follow standard laboratory safety practices.

In Case of Exposure:

- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. Seek medical attention if irritation persists.^{[1][2][5]}
- **Skin Contact:** Wash the affected area immediately with soap and plenty of water. Remove any contaminated clothing.^{[1][2][5]}
- **Inhalation:** Move the individual to fresh air. If they feel unwell, seek medical attention.^{[1][2][5]}
- **Ingestion:** Rinse the mouth with water and seek medical attention.^{[1][2][5]}

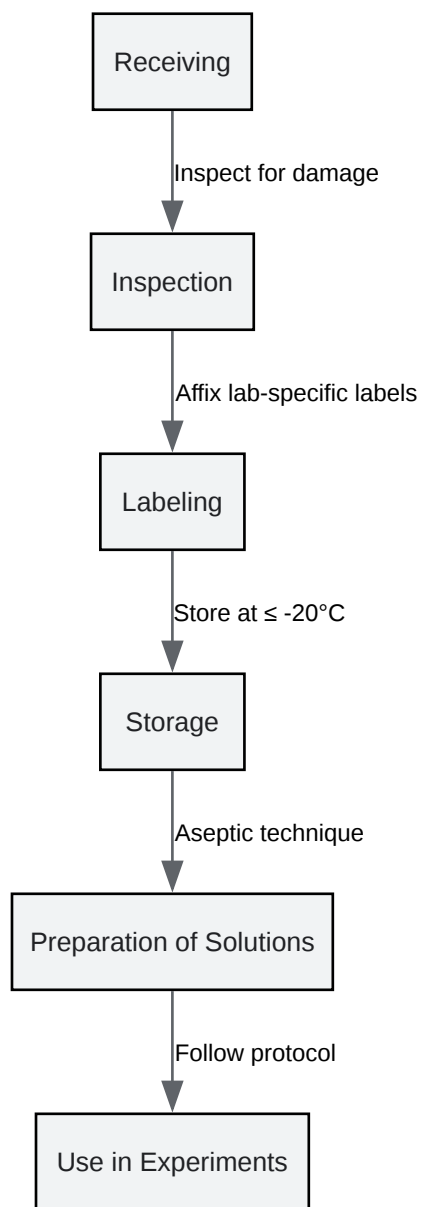
Personal Protective Equipment (PPE)

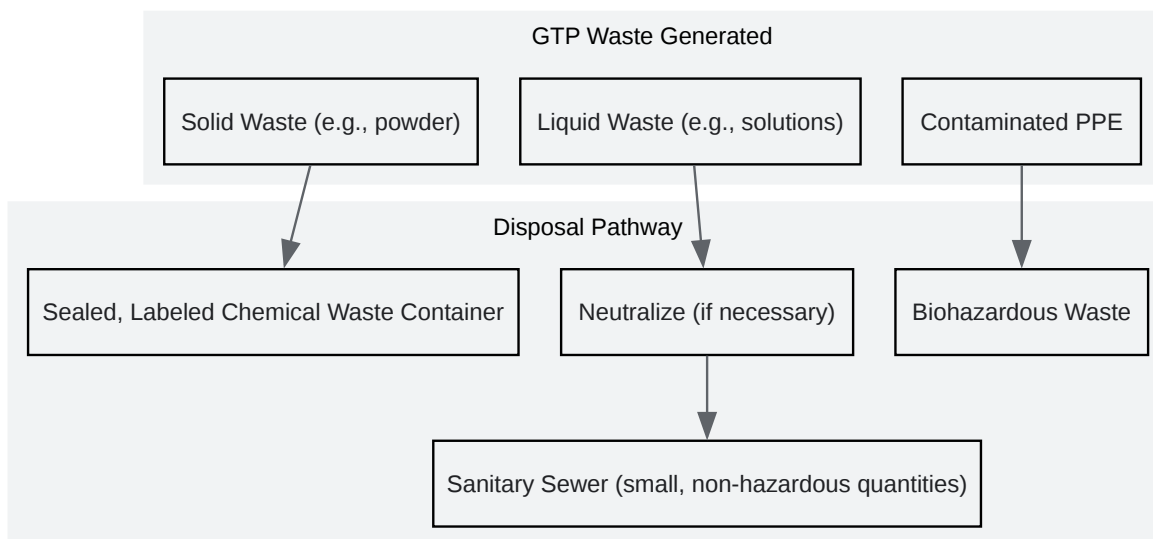
The use of appropriate personal protective equipment is the first line of defense against potential exposure and contamination.

PPE Level	Equipment	Purpose
Level 1: Basic Handling	Disposable gloves, Lab coat, Safety glasses	Prevents direct contact with skin and eyes, and protects clothing. Essential for preventing sample contamination.[6]
Level 2: Handling Powders	Level 1 PPE + Dust mask (e.g., N95)	Recommended when handling the solid form to prevent inhalation of fine particles.
Level 3: Handling with Hazardous Materials	Chemical-resistant gloves, Chemical-resistant apron or gown, Safety goggles or face shield	Required when working with hazardous chemicals that may be used in conjunction with GTP disodium salt (e.g., phenol, chloroform).[6]

Operational Plan: From Receipt to Storage

A systematic approach to handling GTP disodium salt from the moment it arrives in the laboratory is critical for safety and sample integrity.





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